

methods for Caboxine A extraction and purification

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Compound of Interest

Compound Name: Caboxine A

Cat. No.: B15588763

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Application Notes & Protocols: Carboxin

Audience: Researchers, scientists, and drug development professionals.

Introduction:

Carboxin is a systemic fungicide belonging to the oxathiin class of chemicals. It is widely used in agriculture as a seed treatment to control a range of fungal diseases, including smuts, bunts, and rhizoctonia diseases in cereals, cotton, and other crops. Its mode of action involves the inhibition of the succinate dehydrogenase (SQR) enzyme, also known as complex II, in the mitochondrial respiratory chain of fungi. This application note provides a comprehensive overview of the synthesis, purification, and analytical methods for Carboxin, along with its mechanism of action.

Chemical Synthesis of Carboxin

Carboxin is a synthetic compound and is not extracted from natural sources. The primary method for its synthesis involves a multi-step chemical process.

Experimental Protocol: Synthesis of Carboxin

A common synthetic route for Carboxin is as follows:

- Reaction of 2-chloro-3-oxobutyricanilide with 2-mercaptoethanol: 2-chloro-3-oxobutyricanilide is reacted with 2-mercaptoethanol in the presence of a base.

- Acid-catalyzed cyclization: The resulting intermediate undergoes an acid-catalyzed ring closure, which leads to the formation of Carboxin with the elimination of water[1].

Another described method involves the reaction of acetoacetanilide with sulfonyl chloride to produce α -chloroacetoacetanilide, which is then condensed with mercaptoethanol[2].

A further synthesis approach involves the reaction of ethyl 2-chloroacetoacetate with 2-mercaptoethanol and a base, followed by cyclization under acidic conditions to form an ethyl ester of the 1,4-oxathiine heterocycle. This ester is then amidated with aniline to yield Carboxin[3].

Purification of Carboxin

Post-synthesis, Carboxin requires purification to remove unreacted starting materials, byproducts, and other impurities. Common laboratory and industrial purification techniques for organic compounds like Carboxin are applicable.

Experimental Protocol: Purification by Crystallization

Crystallization is a standard method for purifying solid organic compounds. The principle relies on the differential solubility of the compound and impurities in a suitable solvent.

- Solvent Selection: Choose a solvent in which Carboxin is sparingly soluble at room temperature but highly soluble at an elevated temperature.
- Dissolution: Dissolve the impure Carboxin in a minimum amount of the hot solvent to create a saturated solution.
- Hot Filtration (Optional): If insoluble impurities are present, perform a hot filtration to remove them.
- Crystallization: Allow the hot, saturated solution to cool slowly and undisturbed. As the solution cools, the solubility of Carboxin decreases, leading to the formation of crystals.
- Isolation: Collect the purified crystals by filtration, for instance, using a Buchner funnel.
- Washing: Wash the crystals with a small amount of cold solvent to remove any adhering impurities.

- **Drying:** Dry the crystals, for example, in a vacuum oven, to remove any residual solvent.

Table 1: Physical and Chemical Properties of Carboxin

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₃ NO ₂ S	[1]
Molar Mass	235.30 g/mol	[1]
Appearance	Off-white crystals	[1][2]
Melting Point	91.5-92.5 °C	[3]
Solubility in Water	170 mg/L at 20 °C	[3]
Solubility in Organic Solvents	Soluble in acetone, methanol, and ethyl acetate	[1]

Analytical Methods for Carboxin

Several analytical techniques are employed for the identification and quantification of Carboxin in various matrices, including formulations, environmental samples, and agricultural products.

Table 2: Analytical Techniques for Carboxin Determination

Analytical Method	Principle	Application	Reference
High-Performance Liquid Chromatography (HPLC)	Separation based on partitioning between a stationary and mobile phase, with UV detection.	Quantification in formulations and residue analysis in food and environmental samples.	[4]
Gas Chromatography (GC)	Separation of volatile compounds in the gas phase.	Residue analysis.	[4]
Spectrophotometry	Measurement of light absorption at a specific wavelength.	Determination in formulations.	[4][5]
Infrared (IR) Spectroscopy	Measurement of the absorption of infrared radiation by the molecule, causing vibrations of the chemical bonds.	Product analysis and identification.	[1]

Experimental Protocol: HPLC Analysis of Carboxin

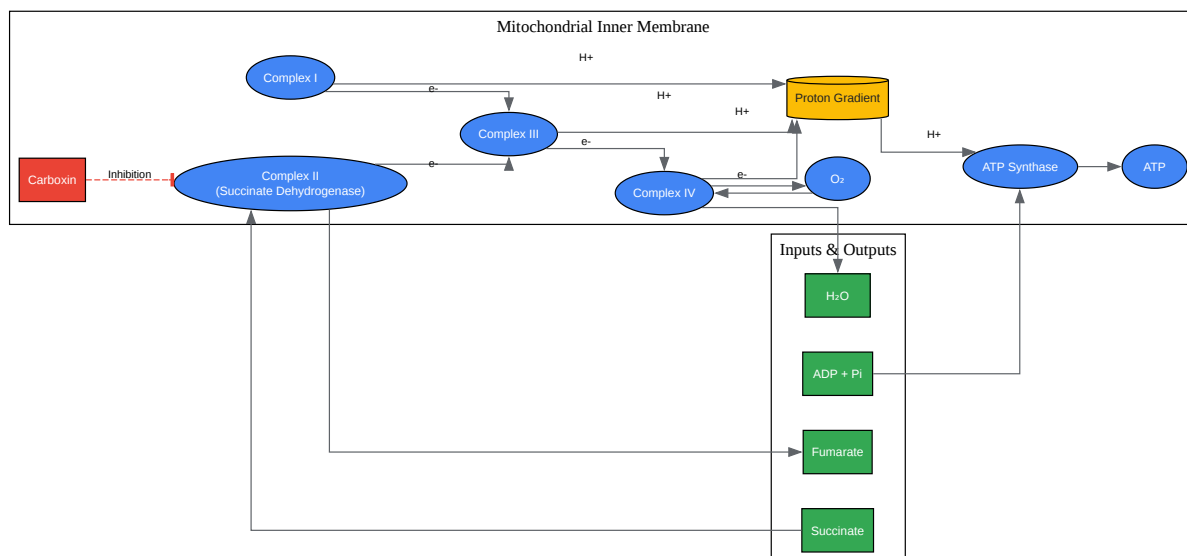
- **Standard Preparation:** Prepare a series of standard solutions of Carboxin of known concentrations in a suitable solvent (e.g., methanol or acetonitrile).
- **Sample Preparation:** Extract Carboxin from the sample matrix using an appropriate solvent and clean up the extract if necessary to remove interfering substances.
- **Chromatographic Conditions:**
 - **Column:** A C18 reversed-phase column is commonly used.
 - **Mobile Phase:** A mixture of acetonitrile and water or methanol and water is typical.
 - **Flow Rate:** A flow rate of around 1.0 mL/min is generally used.

- Detection: UV detection at the wavelength of maximum absorbance for Carboxin.
- Analysis: Inject the prepared standards and samples into the HPLC system.
- Quantification: Construct a calibration curve from the peak areas of the standards and use it to determine the concentration of Carboxin in the samples.

Mechanism of Action

Carboxin acts as a potent and specific inhibitor of the succinate dehydrogenase (SQR) enzyme (EC 1.3.5.1), which is a key component of the mitochondrial electron transport chain.^{[1][2]}

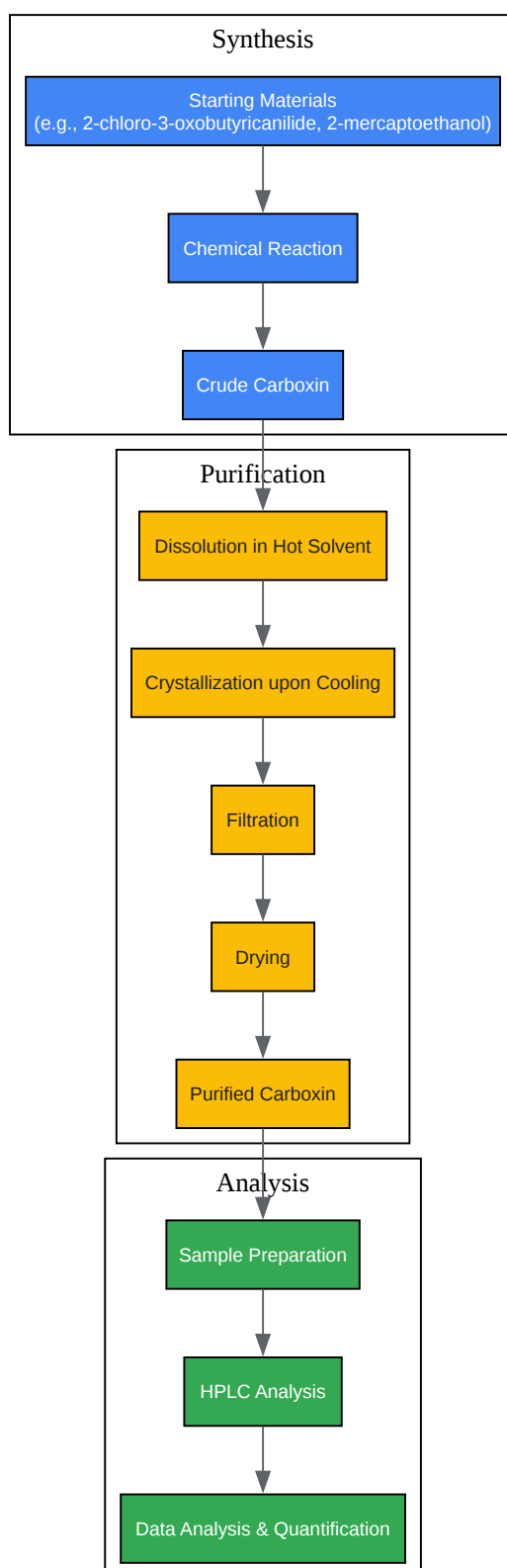
Signaling Pathway Diagram



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Caption: Mechanism of action of Carboxin.

Workflow Diagram



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Caption: General workflow for Carboxin synthesis, purification, and analysis.

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